

Aminobenzenesulfonic auristatin E chemical structure and properties

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Compound of Interest

Compound Name: Aminobenzenesulfonic auristatin E

Cat. No.: B12410945

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An In-depth Technical Guide to Aminobenzenesulfonic Auristatin E

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aminobenzenesulfonic auristatin E is a potent cytotoxic agent-linker conjugate utilized in the development of Antibody-Drug Conjugates (ADCs). This molecule comprises the highly potent antimitotic agent, auristatin E, connected to a sulfonamide-based linker. This guide provides a comprehensive overview of its chemical structure, physicochemical and biological properties, and its mechanism of action. Detailed experimental protocols for its evaluation and diagrams illustrating its synthesis workflow and cellular signaling pathways are also presented to support researchers in the field of targeted cancer therapy.

Chemical Structure and Properties

Aminobenzenesulfonic auristatin E is a synthetic derivative of the natural product dolastatin 10. The core structure features the pentapeptide auristatin E, which is responsible for its potent cytotoxic activity. This payload is covalently linked to an aminobenzenesulfonic acid moiety, which serves as a component of the linker system for conjugation to a monoclonal antibody.

Chemical Structure:







Aminobenzenesulfonic auristatin E Chemical Structure

Caption: Chemical structure of Aminobenzenesulfonic auristatin E.

Physicochemical and Biological Properties:

A summary of the key physicochemical and biological properties of **aminobenzenesulfonic auristatin E** is provided in the table below.



Property	Value	Reference
IUPAC Name	(S)-N-((3R,4S,5S)-1-((S)-2- ((1R,2R)-3-(((4- aminophenyl)sulfonyl)amino)-1 -methoxy-2-methyl-3- oxopropyl)pyrrolidin-1-yl)-3- methoxy-5-methyl-1- oxoheptan-4-yl)-2-((S)-2- (dimethylamino)-3- methylbutanamido)-N,3- dimethylbutanamide	[1]
Molecular Formula	C37H64N6O8S	[1][2]
Molecular Weight	753.01 g/mol	[1][2]
CAS Number	1800462-99-0	[1][2]
SMILES	CINVALID-LINK (C(C=C1)=CC=C1N)=O)=O"> C@HINVALID-LINK ([H])N2C(CINVALID-LINK INVALID-LINKCC)N(C)C(INVALID-LINKC)NC(INVALID-LINK C)C(C)C)=O)=O)=O">C@HO C	
Solubility	Soluble in DMSO	[2]
Storage	Powder: -20°C for 2 years; In DMSO: 4°C for 2 weeks, -80°C for 6 months	[2]
Mechanism of Action	Inhibitor of tubulin polymerization	[3]

Biological Activity and Mechanism of Action







Aminobenzenesulfonic auristatin E exerts its potent antitumor activity through the auristatin E payload.[3] Auristatin E is a highly effective antimitotic agent that disrupts the formation of microtubules, which are essential components of the cellular cytoskeleton.[3]

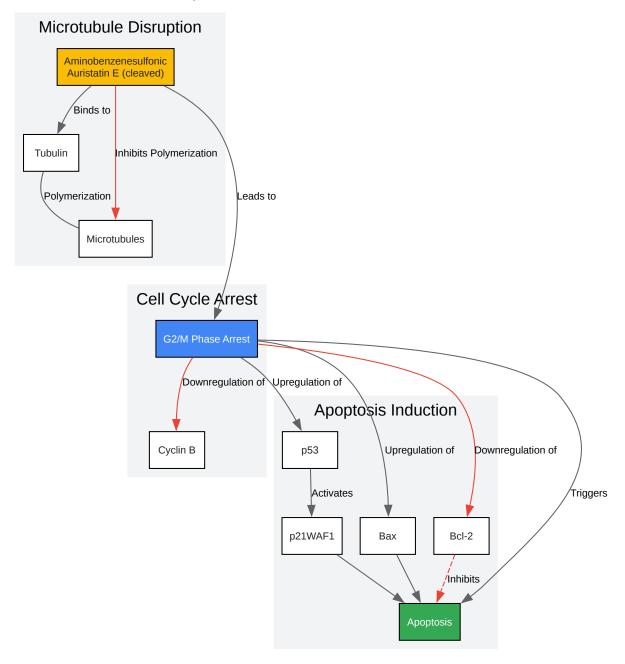
The primary mechanism of action involves the inhibition of tubulin polymerization.[3] By binding to tubulin, auristatin E prevents the assembly of microtubules, leading to the arrest of the cell cycle in the G2/M phase.[4][5] This disruption of the mitotic spindle apparatus ultimately triggers programmed cell death, or apoptosis.[4][6]

Signaling Pathways

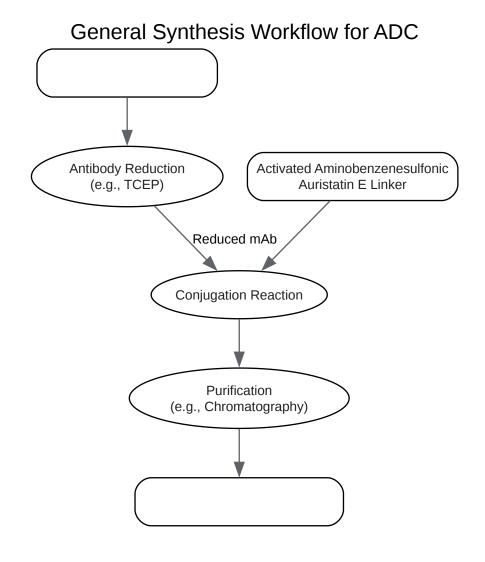
The cytotoxic effects of **aminobenzenesulfonic auristatin E** are mediated through the induction of cell cycle arrest and apoptosis. The auristatin payload, upon release within the target cancer cell, initiates a cascade of signaling events that culminate in cell death.



Cellular Response to Aminobenzenesulfonic Auristatin E







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